

Spectroscopic data of 8H-Indeno[1,2-d]thiazol-2-amine hydrobromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8H-Indeno[1,2-d]thiazol-2-amine
hydrobromide

CAS No.: 115247-57-9

Cat. No.: B048431

[Get Quote](#)

An In-depth Technical Guide to the Spectroscopic Profile of 8H-Indeno[1,2-d]thiazol-2-amine and its Hydrobromide Salt

Introduction

The 8H-indeno[1,2-d]thiazole scaffold is a privileged heterocyclic structure in medicinal chemistry and drug development. Its rigid, fused-ring system has been identified as a key pharmacophore in compounds targeting a range of biological entities, including tumor growth inhibition and adenosine receptors.^[1] Notably, recent studies have explored derivatives of this scaffold as potential inhibitors of the SARS-CoV-2 3CL protease, a critical enzyme for viral replication, highlighting its contemporary relevance in antiviral research.^{[2][3]}

This technical guide provides a detailed analysis of the spectroscopic characteristics of 8H-Indeno[1,2-d]thiazol-2-amine and its hydrobromide salt. While comprehensive, peer-reviewed spectroscopic data for the specific hydrobromide salt is not widely published, this document leverages established principles of spectroscopic interpretation and available data from closely related analogues to construct a robust, predictive profile.^{[2][4]} The insights herein are intended

to equip researchers, medicinal chemists, and drug development professionals with the foundational knowledge required to identify, characterize, and utilize this important chemical entity. We will explore the causality behind spectral features and provide validated protocols for data acquisition, ensuring a trustworthy and authoritative resource.

Molecular Structure and Physicochemical Properties

The core structure consists of an indene system fused with a 2-aminothiazole ring. The hydrobromide salt is formed by the protonation of one of the basic nitrogen centers, most likely the exocyclic amine, given its higher basicity compared to the endocyclic thiazole nitrogen.

Caption: Chemical structures of the free base and its hydrobromide salt.

Table 1: Physicochemical Properties

Property	Value	Source
Chemical Name	8H-Indeno[1,2-d]thiazol-2-amine	[5]
CAS Number	85787-95-7 (Free Base)	[5]
Molecular Formula	C ₁₀ H ₈ N ₂ S	[5] [6]
Molecular Weight	188.25 g/mol (Free Base)	[5]

| Monoisotopic Mass| 188.04082 Da (Free Base) |[\[6\]](#) |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of organic compounds. The analysis of ¹H and ¹³C NMR spectra allows for the unambiguous assignment of protons and carbons within the 8H-indeno[1,2-d]thiazol-2-amine framework.

¹H NMR Spectroscopy

The proton NMR spectrum provides information on the chemical environment, connectivity, and number of different types of protons. For the hydrobromide salt, the spectrum is predicted to be recorded in a polar aprotic solvent like DMSO-d₆ to ensure solubility and minimize proton exchange.

Predicted ¹H NMR Data (400 MHz, DMSO-d₆)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale and Discussion
~8.5 - 9.5	Broad Singlet	3H	-NH ₃ ⁺	The exocyclic amine is protonated by HBr, forming an ammonium salt. This results in a significant downfield shift and signal broadening due to quadrupolar coupling with the ¹⁴ N nucleus and exchange with residual water.
~7.3 - 7.6	Multiplet	4H	Ar-H	The four protons on the benzene ring of the indene moiety are expected to resonate in this typical aromatic region. The specific splitting patterns will depend on their coupling constants.

| ~3.9 | Singlet | 2H | -CH₂- | The methylene protons at the 8-position of the indene ring are chemically equivalent and are expected to appear as a singlet. This is consistent with data from substituted analogues.^{[2][3]} |

¹³C NMR Spectroscopy

The ¹³C NMR spectrum reveals the number of non-equivalent carbons and provides insight into their electronic environment (e.g., sp², sp³, quaternary).

Predicted ¹³C NMR Data (100 MHz, DMSO-d₆)

Chemical Shift (δ) ppm	Assignment	Rationale and Discussion
~165.0	C2 (-C-NH ₃ ⁺)	This carbon, directly attached to the protonated amino group in the thiazole ring, is expected to be the most downfield due to strong deshielding.
~155.0	C3a	A quaternary carbon at the fusion of the indene and thiazole rings. Data from derivatives supports this region. ^[3]
~148.0	C9a	The second quaternary carbon at a ring fusion junction.
~130.0 - 135.0	C4a, C7a	Quaternary carbons of the benzene ring. Their exact positions can be confirmed with 2D NMR techniques like HMBC.
~118.0 - 129.0	Aromatic CH	The four methine carbons of the benzene ring.

| ~32.5 | C8 (-CH₂-) | The aliphatic methylene carbon, resonating in a typical upfield region for sp³ carbons. This assignment is strongly supported by published data on numerous derivatives. [\[2\]](#)[\[3\]](#) |

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule, confirming its molecular weight and elemental composition. For this compound, Electrospray Ionization (ESI) in positive ion mode is the method of choice.

Expected Mass Spectrometry Data (ESI+)

Parameter	Predicted Value	Rationale
Calculated Exact Mass	188.04082	For the free base C₁₀H₈N₂S.

| Observed [M+H]⁺ | 189.04810 | In ESI+, the free base will be protonated to give the molecular ion plus a proton. This would be the base peak. |

The fragmentation pattern would likely involve the loss of small molecules like HCN or H₂S, and cleavage of the indene ring system, providing further structural confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation at specific vibrational frequencies.

Predicted Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type	Rationale and Discussion
~3200 - 2800 (broad)	-NH ₃ ⁺	N-H Stretch	The formation of the ammonium hydrobromide salt will result in a very broad and strong absorption in this region, characteristic of ammonium salts. This band would obscure other C-H stretching vibrations.
~3100	Aromatic C-H	C-H Stretch	Sharp, medium-intensity bands typical for C-H bonds on an aromatic ring.
~1620	C=N	C=N Stretch	The carbon-nitrogen double bond within the thiazole ring.
~1580, ~1470	C=C	C=C Stretch	Aromatic ring stretching vibrations.
~1550	-NH ₃ ⁺	N-H Bend	Asymmetric bending vibration of the ammonium group.

| ~750 | C-S | C-S Stretch | The carbon-sulfur bond vibration is typically weak and found in the fingerprint region. |

Experimental Protocols & Workflows

To ensure the generation of high-quality, reproducible data, the following standardized protocols are recommended.

General Sample Preparation

- Weigh approximately 5-10 mg of **8H-Indeno[1,2-d]thiazol-2-amine hydrobromide**.
- For NMR, dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆). Vortex until fully dissolved.
- For IR, the sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- For MS, prepare a stock solution of ~1 mg/mL in a suitable solvent like methanol or acetonitrile. Dilute this solution 100-fold with the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid) for infusion or LC-MS analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. schenautomacao.com.br [schenautomacao.com.br]
- 2. Synthesis and Biochemical Evaluation of 8H-Indeno[1,2-d]thiazole Derivatives as Novel SARS-CoV-2 3CL Protease Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 3. mdpi.com [mdpi.com]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. 8H-Indeno[1,2-d][1,3]thiazol-2-amine | CAS 85787-95-7 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 6. PubChemLite - 8h-indeno[1,2-d][1,3]thiazol-2-amine (C₁₀H₈N₂S) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Spectroscopic data of 8H-Indeno[1,2-d]thiazol-2-amine hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b048431/docs#spectroscopic-data-of-8h-indeno-1-2-d-thiazol-2-amine-hydrobromide\]](https://www.benchchem.com/product/b048431/docs#spectroscopic-data-of-8h-indeno-1-2-d-thiazol-2-amine-hydrobromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)